

Application Note & Protocol: Synthesis of Diphenylacetic Acid via Friedel-Crafts Reaction

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Diphenylacetic acid** is a valuable precursor in the synthesis of various pharmaceuticals. This document outlines the experimental setup for the production of **diphenylacetic acid** utilizing a Friedel-Crafts reaction, a fundamental method in organic chemistry for the formation of C-C bonds involving an aromatic ring. The protocol detailed below is based on the reaction of glyoxylic acid with benzene in the presence of a strong acid catalyst.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **diphenylacetic acid** via the Friedel-Crafts reaction between glyoxylic acid and benzene.



Parameter	Value	Reference
Reactants		
Glyoxylic acid hydrate	18.6 g (0.2 mol)	[1]
Benzene	200 cc	[1]
Chlorosulfonic acid (Catalyst)	162.0 g	[1]
Reaction Conditions		
Initial Temperature	20-30 °C	[1]
Catalyst Addition Time	2 hours	[1]
Agitation Time at 20-30 °C	1.5 hours	[1]
Final Temperature	50 °C	[1]
Agitation Time at 50 °C	1 hour	[1]
Product Information		
Theoretical Yield	43.0 g	[1]
Actual Yield (crude)	67.2% of theory	[1]
Melting Point (recrystallized)	141.5-143.5 °C	[1]
Purity (after recrystallization)	100% (by titration)	[1]

Experimental Protocol

This protocol details the synthesis of **diphenylacetic acid** from glyoxylic acid and benzene using chlorosulfonic acid as a catalyst.[1]

Materials:

- Glyoxylic acid hydrate (18.6 g)
- Benzene (200 cc)
- Chlorosulfonic acid (162.0 g)



- Cold water (1000 cc)
- Sodium hydroxide (20 g)
- Toluene
- Concentrated sulfuric acid

Equipment:

- Reaction flask equipped with a mechanical stirrer and a dropping funnel
- · Heating mantle
- Distillation apparatus
- Separatory funnel
- Buchner funnel and filter flask
- Beakers and other standard laboratory glassware

Procedure:

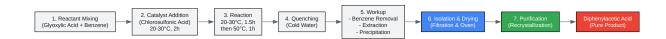
- Reaction Setup: In a reaction flask, prepare a mixture of benzene (200 cc) and glyoxylic acid hydrate (18.6 g).
- Catalyst Addition: With agitation, slowly add chlorosulfonic acid (162.0 g) to the mixture over a 2-hour period, maintaining the reaction temperature between 20-30 °C.
- Initial Reaction: Continue agitation at 20-30 °C for an additional 1.5 hours.
- Heating: Raise the reaction temperature to 50 °C and maintain for 1 hour.
- Quenching: Quench the reaction mixture by pouring it into 1000 cc of cold water.
- Benzene Removal: Remove the excess benzene by distillation.



- Extraction: Decant the aqueous acid solution from the crude product. Dissolve the crude product in a solution of sodium hydroxide (20 g) in 300 cc of water. Extract this solution with toluene to remove impurities.
- Precipitation: Separate the aqueous layer containing the sodium salt of diphenylacetic acid.
 Acidify this solution with concentrated sulfuric acid until it tests red on alkali test paper to precipitate the diphenylacetic acid.
- Isolation and Drying: Filter the precipitated product and dry it in an oven at 80 °C.
- Purification: Recrystallize the crude product from toluene to obtain pure diphenylacetic acid.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the Friedel-Crafts synthesis of **diphenylacetic acid**.



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Caption: Workflow for **Diphenylacetic Acid** Synthesis.

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References

 1. US2756254A - Method of preparing diphenyl acetic acid - Google Patents [patents.google.com]







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